

Physical properties of 1-Methoxypentan-3-ol (boiling point, density)

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Compound of Interest

Compound Name: 1-Methoxypentan-3-ol

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Technical Guide: Physical Properties of Methoxy-Pentanol Isomers

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides an in-depth guide to the physical properties of C₆H₁₄O₂ isomers, with a focus on boiling point and density. Due to the limited availability of experimental data for **1-Methoxypentan-3-ol**, this guide presents computed data for related isomers to serve as a reference. Furthermore, it details standardized experimental protocols for the determination of these critical physical parameters.

Physical Properties of Methoxy-Pentanol Isomers

Quantitative data for various isomers of methoxy-pentanol are summarized below. These values are computationally derived and provide an estimation of the physical properties.

Property	2-Methoxypentan-3-ol	3-Methoxy-1-pentanol	1-Methoxypentan-2-ol
Molecular Formula	C6H14O2	C6H14O2	C6H14O2
Molecular Weight	118.17 g/mol [1]	118.17 g/mol [2]	118.17 g/mol [3]
Boiling Point	Not available	Not available	Not available
Density	Not available	Not available	Not available
XLogP3-AA	0.8[1]	0.7[2]	Not available
Hydrogen Bond Donor Count	1[1]	1[2]	Not available
Hydrogen Bond Acceptor Count	2[1]	2[2]	Not available

Note: Experimental values for the boiling point and density of **1-Methoxypentan-3-ol** are not readily available in public databases. The data presented is for structurally related isomers and is computationally generated.

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of boiling point and density for a liquid compound such as **1-Methoxypentan-3-ol**.

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[4] A common and effective method for its determination is the capillary method.[5]

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath on a hot plate)[5][6]

- Beaker
- Stirring rod or magnetic stirrer
- Clamps and stand

Procedure:

- A few milliliters of the liquid sample (e.g., **1-Methoxypentan-3-ol**) are placed into a small test tube.^[7]
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.^[7]
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is immersed in a heating bath (e.g., water or oil) within a beaker.^{[5][6]}
- The bath is heated slowly and stirred continuously to ensure uniform temperature distribution.^[6]
- As the temperature rises, air trapped in the capillary tube will escape.^[5]
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.^[5] This indicates that the vapor pressure of the liquid is exceeding the external pressure.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[5]

Density is an intrinsic physical property defined as the mass of a substance per unit volume ($d = m/V$).^[8] Its determination requires precise measurement of both mass and volume.

Apparatus:

- Volumetric flask or graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance (analytical or top-pan)
- Thermometer
- Pipette

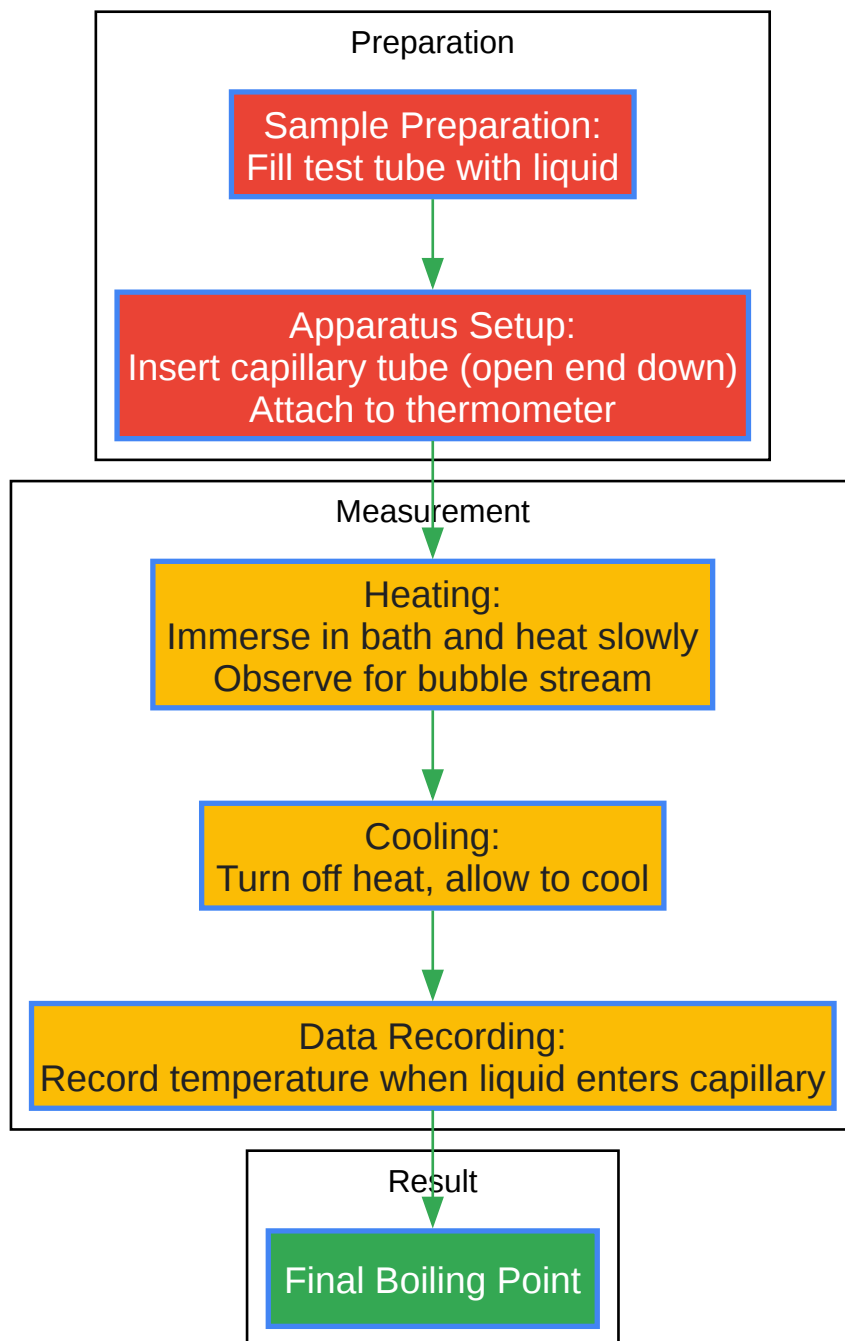
Procedure:

- The mass of a clean, dry volumetric flask or graduated cylinder is accurately measured using an electronic balance.^{[9][10]}
- A known volume of the liquid sample is carefully transferred into the weighed container. For accurate results, a pipette can be used.^[9]
- The combined mass of the container and the liquid is then measured.^{[9][10]}
- The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass.^{[9][10]}
- The density is calculated by dividing the mass of the liquid by its volume.^[8]
- The temperature of the liquid should be recorded, as density is temperature-dependent.^[8] For higher precision, the procedure can be repeated multiple times, and the average density can be reported.^[9]

Mandatory Visualizations

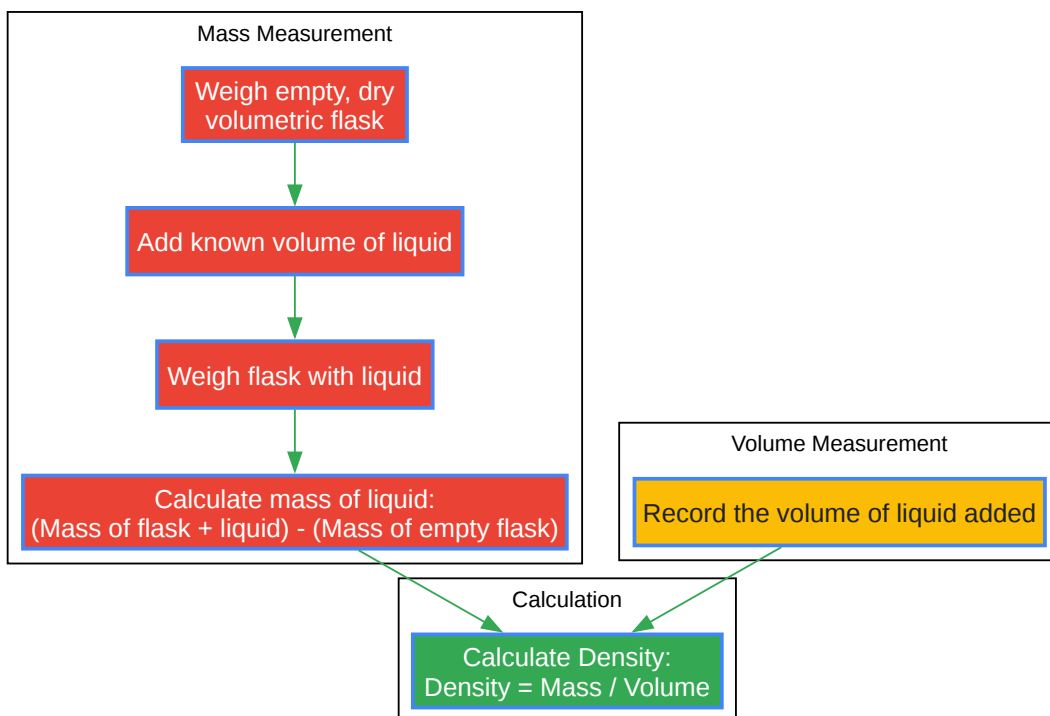
The following diagrams illustrate the logical workflows for the experimental determination of the physical properties discussed.

Experimental Workflow for Boiling Point Determination

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Caption: Workflow for Boiling Point Determination.

Experimental Workflow for Density Determination



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